

Personal protective equipment for handling Proteasome Inhibitor I

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Compound of Interest

Compound Name: *Proteasome Inhibitor I*

Cat. No.: *B1632130*

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Essential Safety and Handling Guide for Proteasome Inhibitor I

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Proteasome Inhibitor I** (PSI). Adherence to these procedures is vital for ensuring personal safety, maintaining experimental integrity, and complying with regulatory standards. **Proteasome Inhibitor I** is a cell-permeable, reversible inhibitor of the chymotrypsin-like activity of the 20S proteasome and should be handled with care as a potentially hazardous bioactive small molecule.^{[1][2]}

Quantitative Data Summary

This table summarizes the key quantitative and physical properties of **Proteasome Inhibitor I**.

Property	Value	Source
Synonym(s)	Proteasome Inhibitor I, PSI	[1]
Molecular Formula	C ₃₂ H ₅₀ N ₄ O ₈	[1]
Molecular Weight	618.76 g/mol	[1]
Form	Solid	[1]
Color	White	[1]
Solubility	DMSO: 30 mg/mL, Ethanol: 30 mg/mL	[1]
Storage Temperature	-20°C	[1]
Primary Target	20S Proteasome (Chymotrypsin-like activity)	[1]

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted for all procedures involving **Proteasome Inhibitor I**. The following table outlines the minimum required PPE for handling this compound in a laboratory setting.

Body Part	Required PPE	Specifications and Best Practices
Hands	Double Nitrile Gloves	Wear two pairs of disposable nitrile gloves.[2] Change gloves immediately if they become contaminated and after each use. Always wash hands thoroughly after removing gloves.[3]
Body	Laboratory Coat	A fully buttoned, long-sleeved lab coat made of low-permeability fabric is required.[2][3]
Eyes	Chemical Splash Goggles	Wear safety goggles with side-shields to protect from splashes.[2] If there is a significant risk of splashing, a face shield should be worn in addition to goggles.[4][5]
Respiratory	Respirator (as needed)	Use in a well-ventilated area, preferably within a chemical fume hood.[6] If weighing or handling the solid powder outside of a fume hood, or if aerosol generation is possible, a NIOSH-approved respirator should be used.[7]

Operational and Disposal Plans

This section details the procedural, step-by-step guidance for the safe handling, use, and disposal of **Proteasome Inhibitor I**.

Receiving and Storage

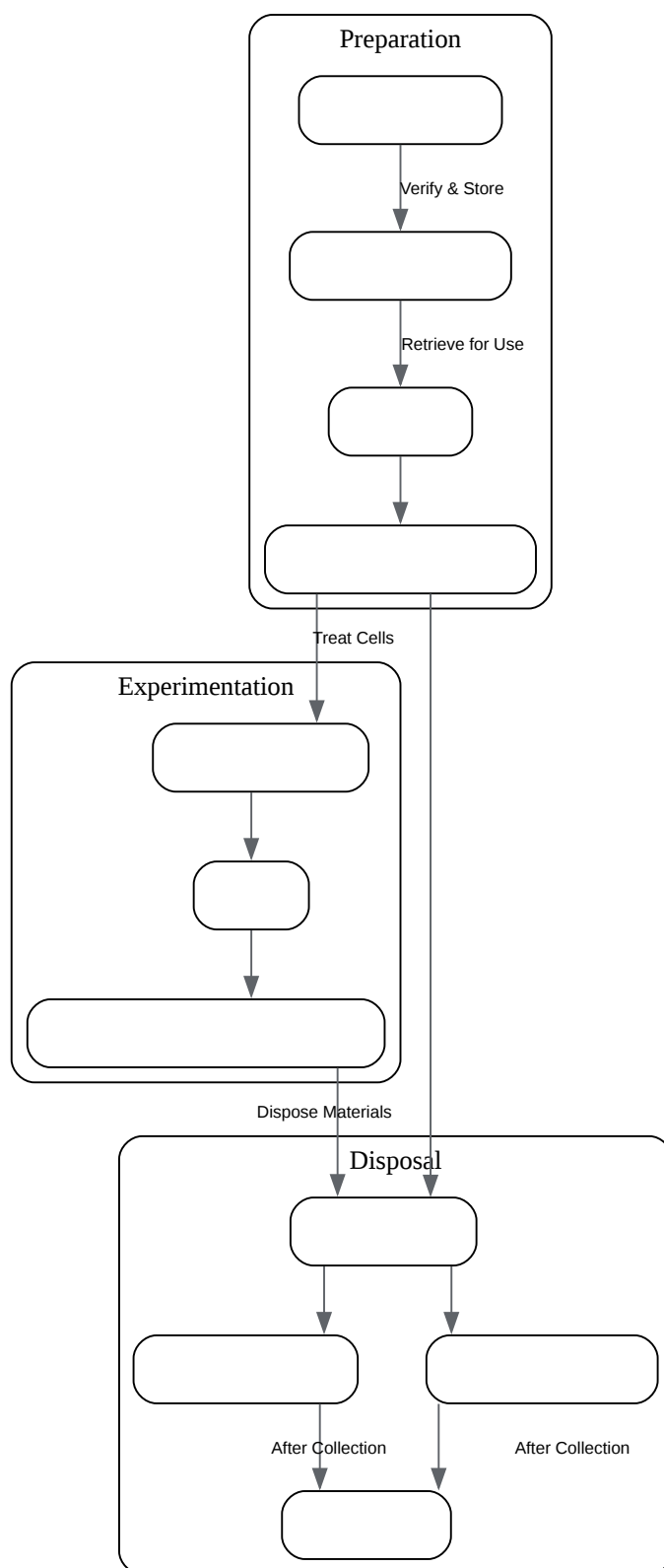
- **Inspect Package:** Upon receipt, inspect the external packaging for any signs of damage or leaks.
- **Don PPE:** Before opening, put on the minimum required PPE (lab coat, safety glasses, and a single pair of nitrile gloves).[2]
- **Unpack in a Safe Area:** Open the shipping container in a designated area, such as a chemical fume hood or on a disposable bench liner.[2]
- **Verify Compound:** Confirm that the compound name and details on the vial match the order.
- **Secure Storage:** Store the compound at -20°C in a clearly labeled, locked, and secure location to prevent unauthorized access.[1][2]

Preparation of Stock Solutions

- **Gather Materials:** Assemble all necessary equipment, including the vial of **Proteasome Inhibitor I**, appropriate solvent (e.g., DMSO), pipettes, and sterile tubes.
- **Don Full PPE:** Wear a lab coat, double nitrile gloves, and chemical splash goggles.[2]
- **Perform Calculations:** Calculate the required mass of the compound and volume of solvent to achieve the desired stock concentration.
- **Reconstitution:** Following reconstitution, it is recommended to aliquot the solution and freeze it at -20°C. DMSO stock solutions are reported to be stable for up to 3 months at this temperature.[1]

Experimental Workflow

The following diagram illustrates a standard workflow for handling a potent research compound like **Proteasome Inhibitor I**.



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Standard laboratory workflow for handling **Proteasome Inhibitor I**.

Disposal Plan

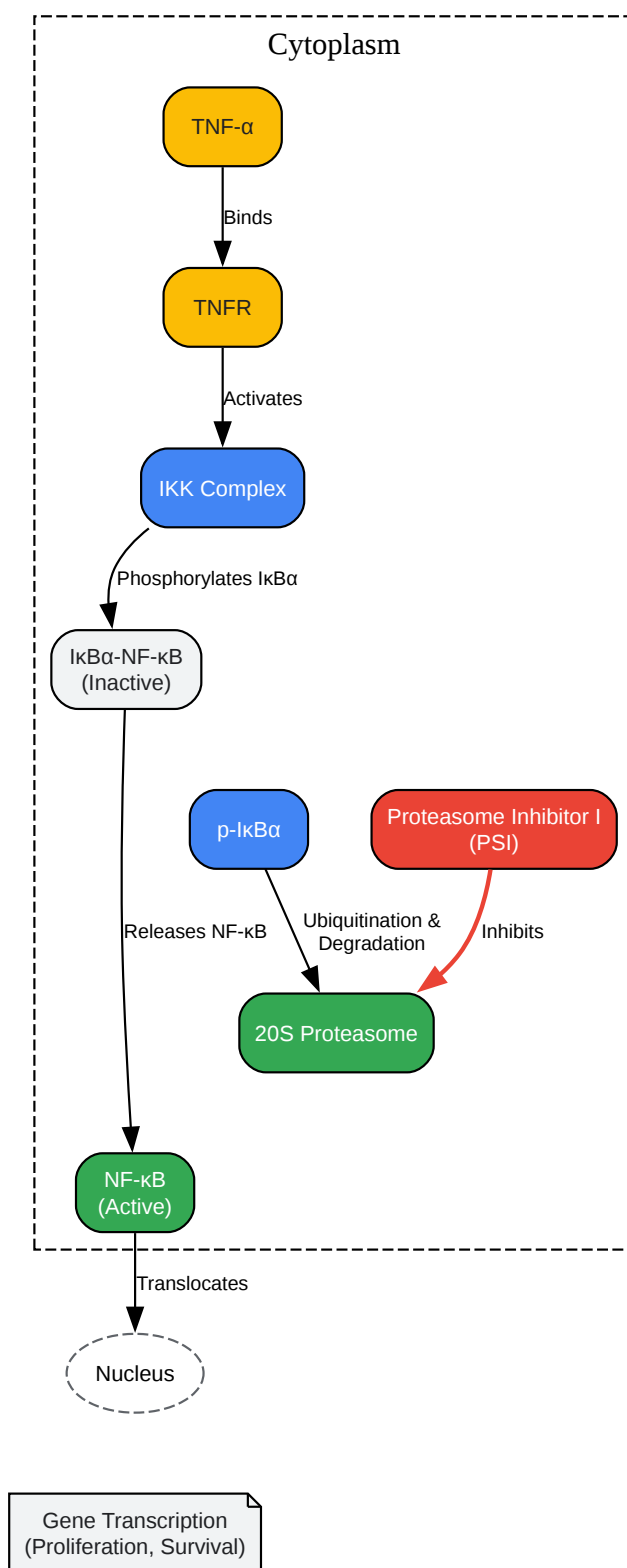
The disposal of **Proteasome Inhibitor I** must be managed as hazardous chemical waste. It should never be disposed of in regular trash or down the drain.^[8]

- Waste Segregation:
 - Solid Waste: Collect unused solid powder and any contaminated materials (e.g., pipette tips, tubes, weighing boats) in a dedicated, clearly labeled hazardous waste container with a secure closure.^[8]
 - Liquid Waste: Collect solutions of **Proteasome Inhibitor I** and contaminated solvents in a separate, dedicated liquid hazardous waste container. Do not mix with incompatible chemicals.^[8]
- Container Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the name of the chemical, and the primary hazard.
- Waste Pickup: Follow your institution's specific procedures for requesting a hazardous waste pickup.
- Spill Management:
 - Evacuate and Secure: Clear the immediate area of non-essential personnel.
 - Ventilate: Ensure the area is well-ventilated.
 - Wear PPE: Don the appropriate PPE as described above.
 - Contain and Absorb: For liquid spills, use an inert absorbent material. For solid spills, carefully sweep or scoop the material to avoid creating dust.^[8]
 - Decontaminate: Clean the spill area and any affected equipment thoroughly.
 - Dispose of Cleanup Materials: Collect all contaminated cleanup materials in a sealed, labeled hazardous waste container.^[8]

- Report: Report the spill to your laboratory supervisor and Environmental Health & Safety (EHS) office.

Affected Signaling Pathway: NF- κ B

Proteasome inhibitors, including PSI, are known to prevent the activation of the NF- κ B (Nuclear Factor-kappa B) signaling pathway.^[1] They achieve this by inhibiting the proteasome-mediated degradation of I κ B α , the inhibitory protein that sequesters NF- κ B in the cytoplasm.^{[9][10]} This action blocks the translocation of NF- κ B to the nucleus, preventing the transcription of its target genes, which are often involved in cell proliferation and survival.^{[9][11]}



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Inhibition of the NF-κB pathway by **Proteasome Inhibitor I**.

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